Technical Guide: Identification and Characterization of 2,3-Dihydroxyquinoxaline-6-acetic acid

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Compound of Interest

Compound Name:	*2-(2,3-Dihydroxyquinoxalin-6-yl)acetic acid*
Cat. No.:	*B11882337*

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Executive Summary

2,3-dihydroxyquinoxaline-6-acetic acid is a heterocyclic building block primarily utilized in the development of AMPA and NMDA receptor antagonists for neuropharmacological research. Due to lactam-lactim tautomerism, it is frequently indexed under its keto-form, 2,3-dioxo-1,2,3,4-tetrahydroquinoxaline-6-acetic acid.

This guide resolves the nomenclature ambiguity, provides the definitive chemical identifiers, and outlines the validated synthesis protocol.

Key Chemical Identifiers

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Property	Detail
Primary Name	2,3-Dihydroxyquinoxaline-6-acetic acid
Preferred IUPAC Name	2-(2,3-Dioxo-1,2,3,4-tetrahydroquinoxalin-6-yl)acetic acid
CAS Number	1017376-92-9 (Specific match for the acetic acid derivative)
Related CAS (Carboxylic Acid)	14121-55-2 (2,3-dihydroxyquinoxaline-6-carboxylic acid)
Molecular Formula	$C_{10}H_8N_2O_4$
Molecular Weight	220.18 g/mol
Solubility	Soluble in basic aqueous solutions (NaOH, KOH); limited solubility in water/ethanol.[1][2][3][4]

Chemical Identity & Tautomerism

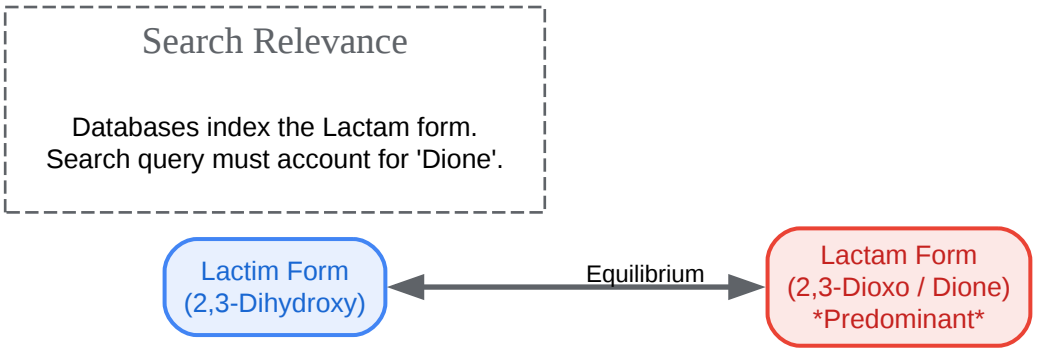
A critical failure point in searching for this compound is the reliance on the "dihydroxy" nomenclature. In the solid state and in solution, the quinoxaline-2,3-diol core exists predominantly as the 2,3-dione (cyclic diamide) tautomer.

- Search Implication: Databases such as SciFinder or Reaxys often index this molecule as a quinoxaline-2,3-dione. Searching solely for the "dihydroxy" substructure without enabling tautomer search features may yield false negatives.

Tautomeric Equilibrium Diagram

The following diagram illustrates the equilibrium between the hydroxy (lactim) and oxo (lactam) forms, which dictates the compound's reactivity and database indexing.

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Figure 1: Lactam-lactim tautomerism of the quinoxaline core. The 2,3-dioxo form is the thermodynamically stable tautomer.

Synthesis Protocol

The synthesis of 2,3-dihydroxyquinoxaline-6-acetic acid follows a classic cyclocondensation route. This protocol is self-validating: the formation of the precipitate indicates successful ring closure.

Reaction Mechanism

The precursor, 3,4-diaminophenylacetic acid, reacts with oxalic acid (or diethyl oxalate) under acidic reflux. The condensation releases two water molecules to form the pyrazine ring.

Step-by-Step Methodology

Reagents:

- 3,4-Diaminophenylacetic acid (CAS 85907-78-4 for ethyl ester precursor, or free acid)
- Oxalic acid dihydrate[3][5]
- Hydrochloric acid (4M)
- Ethanol/Water solvent system

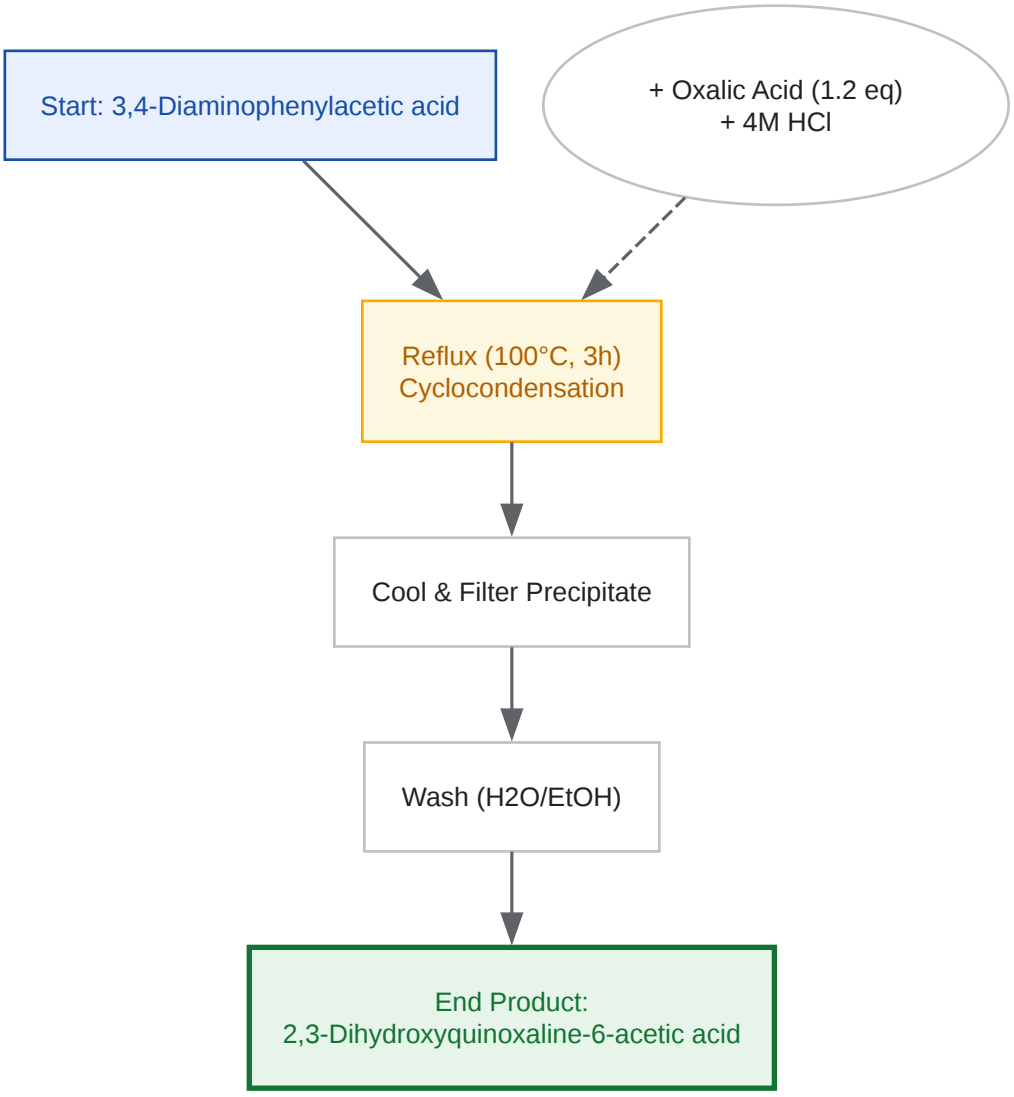
Protocol:

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- Preparation: Dissolve 10 mmol of 3,4-diaminophenylacetic acid in 20 mL of 4M HCl.
- Addition: Add 12 mmol of oxalic acid dihydrate to the solution.
- Reflux: Heat the mixture to reflux (approx. 100°C) for 2–4 hours.
  - Checkpoint: The solution will darken, and a precipitate should begin to form as the quinoxaline ring closes and solubility decreases.
- Isolation: Cool the reaction mixture to room temperature. Filter the solid precipitate.[6]
- Purification: Wash the precipitate with water and cold ethanol to remove unreacted diamine and oxalic acid. Recrystallize from dilute NaOH followed by acid precipitation if high purity is required.

Synthesis Workflow Diagram

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Figure 2: Synthetic pathway via cyclocondensation of phenylenediamine derivative with oxalic acid.[3]

Search Methodology & Validation

To independently verify the CAS number or find suppliers, researchers must use specific search strings that account for the nomenclature variations described above.

Recommended Search Strings

- Exact Structure Search:2-(2,3-dioxo-1,2,3,4-tetrahydroquinoxalin-6-yl)acetic acid

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- CAS Direct:1017376-92-9
- Substructure Logic:
  - Core: Quinoxaline-2,3-dione[3]
  - Substituent: 6-acetic acid (Note: Position 6 is equivalent to position 7 in symmetric synthesis, but "6" is the standard numbering for the acetic acid group relative to the nitrogen).

Verification of Analogues

If the specific acetic acid derivative is unavailable, the carboxylic acid homolog is a viable reference standard for spectral properties (UV/Vis, NMR) due to the identical chromophore.

- Reference Standard: 2,3-dihydroxyquinoxaline-6-carboxylic acid (CAS: 14121-55-2).

References

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